

Labetalol Hydrochloride: A Comprehensive Technical Guide to its Synthesis and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Labetalol Hydrochloride*

Cat. No.: *B193104*

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Abstract

Labetalol Hydrochloride is a widely utilized antihypertensive agent renowned for its dual-acting mechanism as both an alpha-1 and a non-selective beta-adrenergic receptor antagonist. This dual blockade leads to a reduction in peripheral vascular resistance and blood pressure without the reflex tachycardia often associated with other vasodilators. This technical guide provides an in-depth exploration of a common and effective synthesis pathway for **Labetalol Hydrochloride**. Furthermore, it delineates the key chemical and physical properties of the compound and illustrates its mechanism of action through a detailed signaling pathway diagram. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of medicinal chemistry, pharmacology, and drug development.

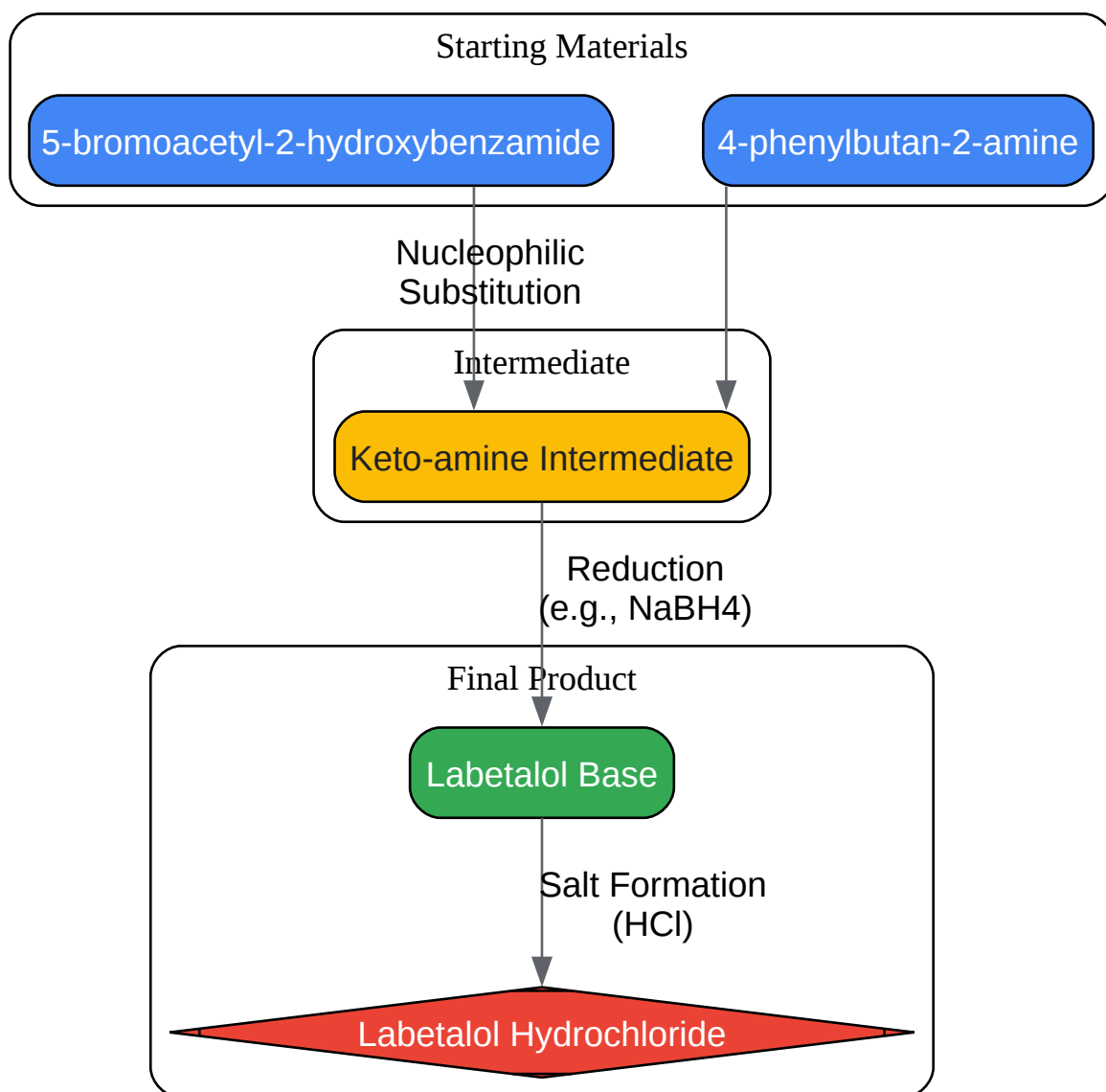
Chemical and Physical Properties

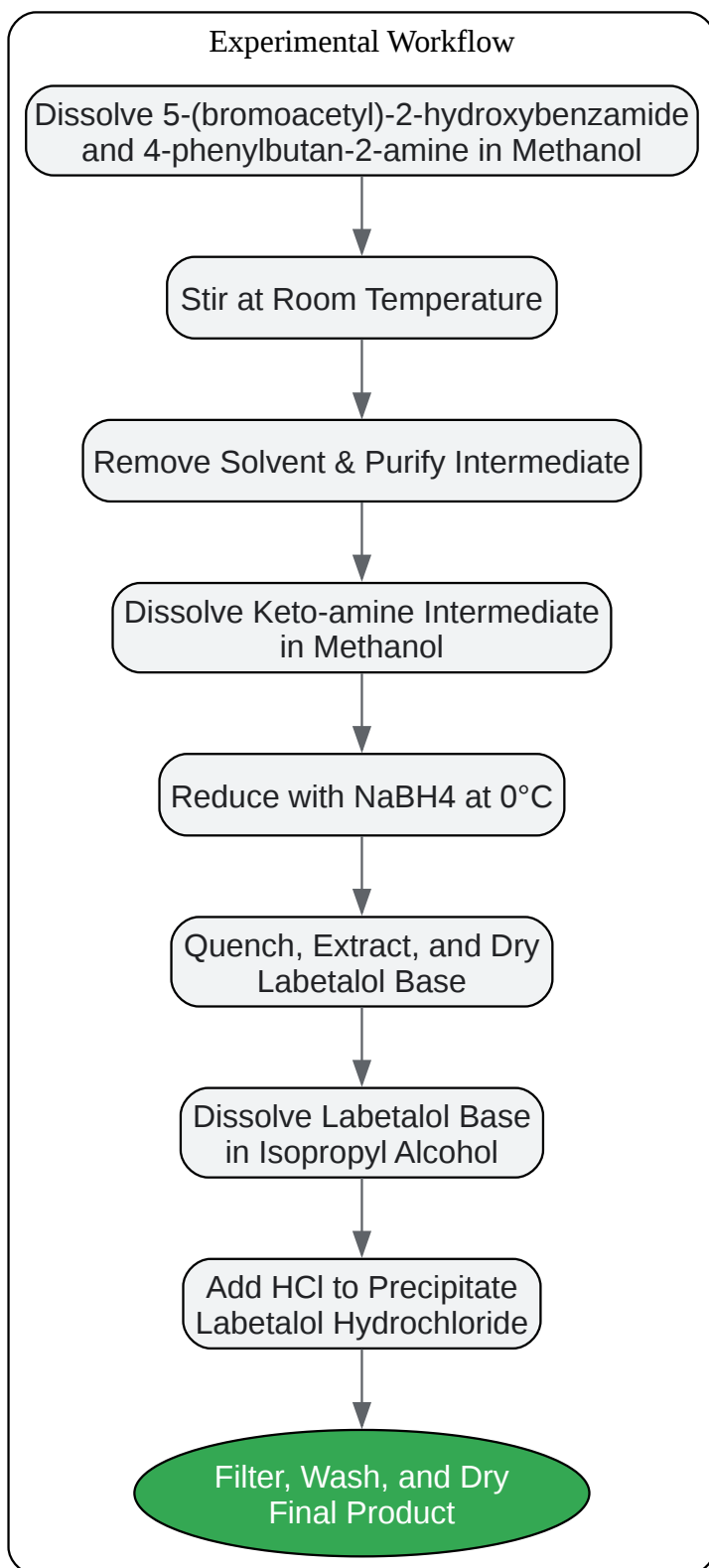
Labetalol Hydrochloride is a white to off-white crystalline powder.^[1] It is a racemic mixture of four stereoisomers, existing as two diastereomeric pairs.^[1] The (R,R)-stereoisomer is also known as dilevalol.^[1] The compound is soluble in water and ethanol.^[1]

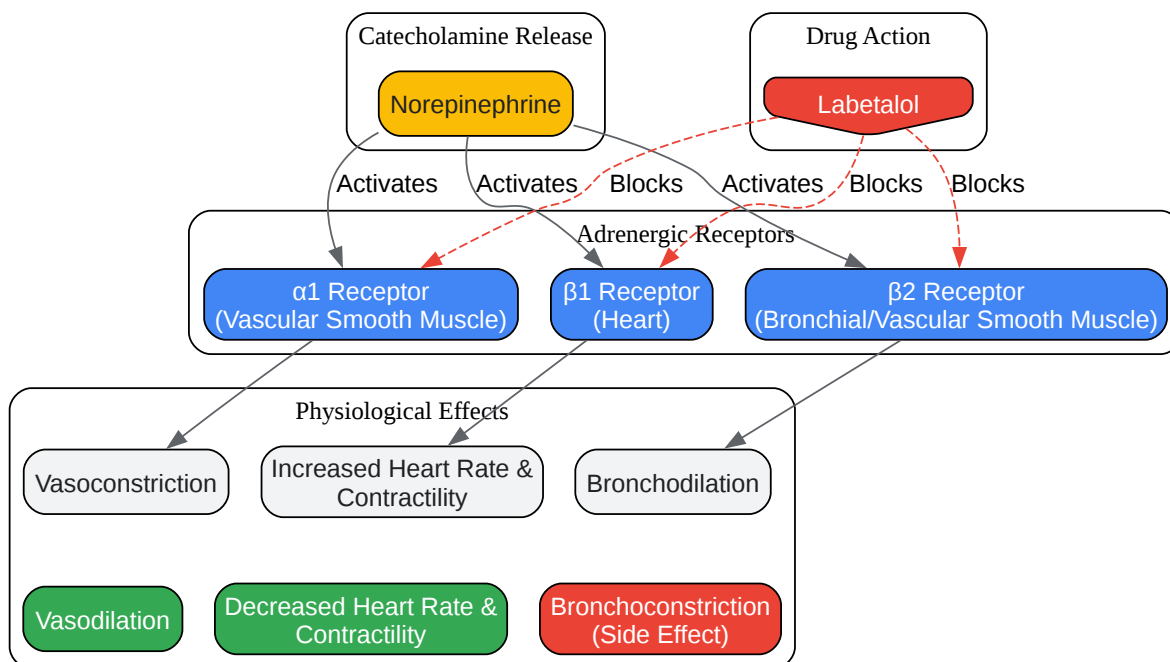
Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₄ N ₂ O ₃ · HCl	[1]
Molecular Weight	364.87 g/mol	[1]
Appearance	White or off-white crystalline powder	[1]
Melting Point	Approximately 181°C (with decomposition)	
Solubility	Soluble in water and ethanol	[1]
pKa	9.3 (phenolic hydroxyl), 7.4 (secondary amine)	
LogP	2.7	

Synthesis Pathway

A prevalent and efficient synthesis of **Labetalol Hydrochloride** involves the reaction of 5-(bromoacetyl)-2-hydroxybenzamide with 4-phenylbutan-2-amine, followed by a reduction of the resulting keto-amine intermediate. The final step involves the formation of the hydrochloride salt.







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References

- 1. WO2017098520A1 - Process for the preparation of labetalol hydrochloride - Google Patents [patents.google.com]
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